

molecular structure of 4-Bromo-2,6-difluoroaniline

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Compound of Interest

Compound Name: 4-Bromo-2,6-difluoroaniline

Cat. No.: B033399

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An In-depth Technical Guide to 4-Bromo-2,6-difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **4-bromo-2,6-difluoroaniline**, a key building block in organic synthesis. It details the compound's molecular structure, chemical properties, synthesis protocols, and applications, with a focus on data relevant to research and development.

Molecular Structure and Chemical Properties

4-Bromo-2,6-difluoroaniline is a tri-substituted aniline derivative. The molecule features a bromine atom at the para-position (position 4) and two fluorine atoms at the ortho-positions (positions 2 and 6) relative to the amino group. This specific arrangement of functional groups imparts distinct chemical reactivity, making it a versatile intermediate in the synthesis of complex organic molecules.^{[1][2]} The bromine atom facilitates palladium-catalyzed cross-coupling reactions, while the nucleophilic amine group can participate in various condensation and substitution reactions.^{[1][2]} The fluorine substituents modulate the electronic properties and energy levels of the molecular orbitals.^{[1][2]}

Chemical Identification

The following table summarizes the key identifiers for **4-Bromo-2,6-difluoroaniline**.

Identifier	Value
CAS Number	67567-26-4[3][4]
IUPAC Name	4-bromo-2,6-difluoroaniline[4]
Molecular Formula	C ₆ H ₄ BrF ₂ N[4][5]
Molecular Weight	208.00 g/mol [3][4]
InChI Key	BFQSQUAVMNHOF-UHFFFAOYSA-N[3][4][6]
SMILES String	Nc1c(F)cc(Br)cc1F[3]
Synonyms	4-Bromo-2,6-difluorobenzenamine, 2,6-Difluoro-4-bromoaniline[4]

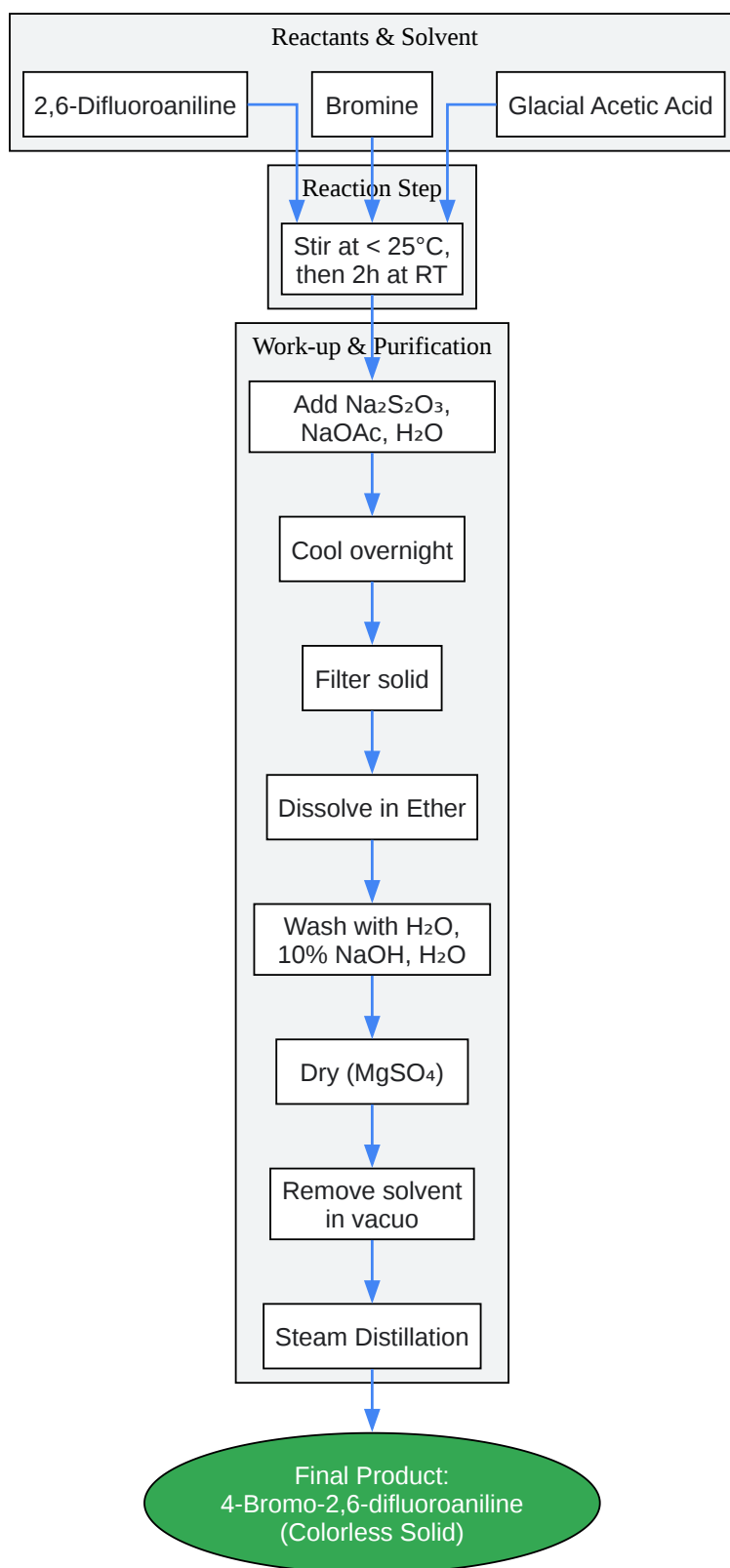
Physical and Chemical Properties

Key physical and chemical properties are presented below, offering a snapshot of the compound's characteristics.

Property	Value
Appearance	White to brown crystalline solid/powder[1][7]
Melting Point	63-65 °C (lit.)[3][7][8]
Boiling Point	188.2 ± 35.0 °C at 760 mmHg[7]
Density	1.788 - 1.8 g/cm ³ [1][7]
Purity	≥98%[2][3]

Synthesis of 4-Bromo-2,6-difluoroaniline

The primary synthetic route to **4-bromo-2,6-difluoroaniline** involves the electrophilic bromination of 2,6-difluoroaniline. The workflow for this synthesis is outlined below.



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Synthesis workflow for **4-Bromo-2,6-difluoroaniline**.

Experimental Protocol

This protocol is based on the bromination of 2,6-difluoroaniline in glacial acetic acid.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- 2,6-difluoroaniline (101.5 g, 0.79 mol)
- Bromine (127.0 g, 0.79 mol)
- Glacial Acetic Acid (750 ml total)
- Sodium thiosulphate (50 g)
- Sodium acetate (125 g)
- Water (700 ml)
- Diethyl ether
- 10% Sodium hydroxide solution
- Magnesium sulfate (MgSO_4)

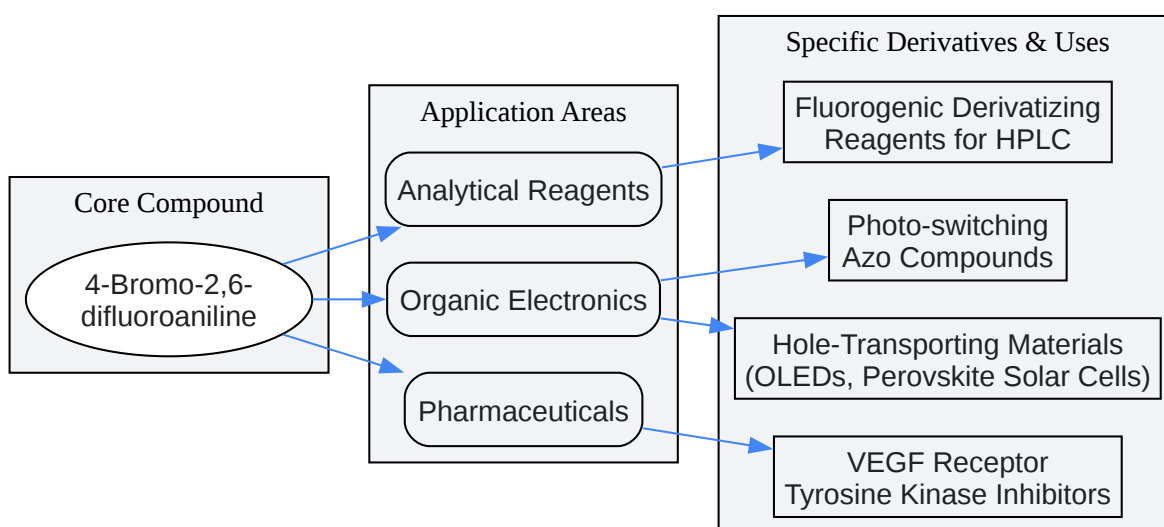
Procedure:

- A solution of 2,6-difluoroaniline (101.5 g, 0.79 mol) in glacial acetic acid (550 ml) is prepared in a suitable reaction vessel and stirred.
- A solution of bromine (127.0 g, 0.79 mol) in glacial acetic acid (200 ml) is added dropwise to the stirred 2,6-difluoroaniline solution. The temperature is maintained below 25°C during the addition.[\[6\]](#)[\[9\]](#)
- After the addition is complete, the reaction mixture is stirred at room temperature for 2 hours.[\[6\]](#)[\[9\]](#)
- To quench the reaction, sodium thiosulphate (50 g), sodium acetate (125 g), and water (700 ml) are added to the mixture.[\[6\]](#)[\[9\]](#)

- The mixture is then cooled overnight in a refrigerator, allowing the product to precipitate.[6][9]
- The crude product is collected by filtration.[6][9]
- The filtered solid is dissolved in diethyl ether. The ether phase is washed sequentially with water, 10% sodium hydroxide solution, and finally with water again.[6][9]
- The organic layer is dried over anhydrous magnesium sulfate (MgSO_4).[6][9]
- The solvent is removed under reduced pressure (in vacuo) to yield a pale yellow solid.[6][9]
- For further purification, the solid is subjected to steam distillation, yielding **4-bromo-2,6-difluoroaniline** as a colorless solid.[6][9]

Applications in Research and Development

4-Bromo-2,6-difluoroaniline serves as a versatile building block for synthesizing a range of advanced materials and pharmaceutically relevant compounds.[1] Its multiple reactive sites allow for strategic molecular elaboration.



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Key application pathways for **4-Bromo-2,6-difluoroaniline**.

Key applications include:

- **Pharmaceutical Synthesis:** It is used in the preparation of potent VEGF receptor tyrosine kinase inhibitors, which are significant in cancer therapy research.[\[7\]](#)[\[8\]](#)
- **Organic Electronics:** The compound is a precursor for conjugated quasi-planar triarylamine used as hole-transporting materials in perovskite solar cells and Organic Light-Emitting Diodes (OLEDs).[\[1\]](#)[\[2\]](#)
- **Advanced Materials:** It is used to create Pd-azobenzene complexes that exhibit photo-switching properties, allowing for the reversible self-assembly of molecular structures.[\[1\]](#)[\[2\]](#)
- **Analytical Chemistry:** It is a starting material for synthesizing fluorogenic derivatizing reagents, such as ammonium 5-bromo-7-fluorobenzo-2-oxa-1,3-diazole-4-sulphonate, used for the determination of aminothiols by HPLC.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Spectroscopic Data

Spectroscopic analysis is crucial for structure confirmation and purity assessment. While raw data is extensive, key techniques used to characterize **4-Bromo-2,6-difluoroaniline** are listed below. Data is available through public databases such as PubChem and SpectraBase.[\[4\]](#)[\[11\]](#)

Spectroscopic Technique	Reference
¹ H NMR	[12]
¹³ C NMR	[4]
Mass Spectrometry (MS)	[4] [11]
Infrared Spectroscopy (IR)	[4]
Raman Spectroscopy	[4]

Safety and Handling

4-Bromo-2,6-difluoroaniline is a hazardous substance and requires careful handling in a laboratory setting.[13][14]

Hazard Classification

Hazard Class	GHS Codes
Acute Toxicity (Oral, Dermal, Inhalation)	H302, H312, H332 (Harmful)[3][13]
Skin Corrosion/Irritation	H315 (Causes skin irritation)[3][13]
Serious Eye Damage/Eye Irritation	H319 (Causes serious eye irritation)[3][13]
Specific Target Organ Toxicity (Single Exposure)	H335 (May cause respiratory irritation)[3][13]
Signal Word	Warning[3][13]

Handling and Storage

- Handling: Use only in a well-ventilated area or outdoors.[13][15] Avoid breathing dust, fumes, or vapors.[13] Avoid contact with skin and eyes.[13] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask (e.g., N95).[3][13]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[13][15] Keep away from incompatible materials.[13] Store locked up.[13][14]

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